

how to dissolve and store BRD4884 for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BRD4884

Cat. No.: B606349

[Get Quote](#)

Application Notes and Protocols for BRD4884

For Researchers, Scientists, and Drug Development Professionals

These notes provide comprehensive guidance on the proper dissolution, storage, and handling of **BRD4884**, a potent and selective inhibitor of Histone Deacetylase 1 (HDAC1) and HDAC2, for use in experimental settings.

Introduction to BRD4884

BRD4884 is a small molecule inhibitor that selectively targets class I histone deacetylases, particularly HDAC1 and HDAC2, with significantly less activity against HDAC3.[1][2][3] It is a valuable research tool for studying the roles of HDAC1/2 in epigenetic regulation, gene expression, and their implications in various disease models, especially neurological disorders. [2][4] **BRD4884** is brain-penetrant, making it suitable for both in vitro and in vivo studies investigating cognitive function and neurodegeneration.[3][4][5] Its mechanism of action involves preventing the removal of acetyl groups from histones, which leads to a more open chromatin structure and activation of gene transcription.[6]

Table 1: Chemical and Physical Properties of **BRD4884**

Property	Value	Reference
CAS Number	1404559-91-6	[1][2][5]
Molecular Formula	C ₁₈ H ₁₉ FN ₂ O ₂	[1][5]
Molecular Weight	314.35 g/mol	[1][2]
Purity	≥98%	[5]
Appearance	Crystalline solid	[5]

Solubility and Preparation of Stock Solutions

Proper dissolution is critical for ensuring the accuracy and reproducibility of experimental results. **BRD4884** is soluble in several organic solvents but has limited solubility in aqueous solutions.

Table 2: Solubility Data for **BRD4884**

Solvent	Concentration	Reference
DMSO	~30 mg/mL	[5]
DMF	~30 mg/mL	[5]
Ethanol	~2 mg/mL	[5]
DMSO:PBS (pH 7.2) (1:1)	~0.5 mg/mL	[5]

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a high-concentration stock solution in DMSO, which is the most common solvent for **BRD4884**.

Materials:

- **BRD4884** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)

- Sterile, amber, or foil-wrapped polypropylene vials
- Calibrated analytical balance and weighing paper
- Vortex mixer and/or sonicator

Procedure:

- Pre-weighing Preparation: Allow the vial of **BRD4884** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: On a calibrated analytical balance, carefully weigh the desired amount of **BRD4884** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.14 mg of **BRD4884** (Molecular Weight = 314.35 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 314.35 \text{ g/mol} \times 1000 = 3.1435 \text{ mg}$
- Dissolution: Add the weighed **BRD4884** powder to a sterile vial. Add the calculated volume of DMSO. For the example above, add 1 mL of DMSO.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. If dissolution is slow, gentle warming (to 37°C) or brief sonication can be applied to facilitate dissolution.^[2] Visually inspect the solution against a light source to ensure no particulates are visible.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, divide the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile polypropylene vials.^[1]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store immediately as recommended in Section 3.

Storage and Stability

Correct storage is essential to maintain the potency and integrity of **BRD4884** over time.

Table 3: Storage and Stability Recommendations

Form	Storage Temperature	Duration	Recommendations	Reference
Lyophilized Powder	-20°C	Up to 3 years	Keep in a dry (desiccated), dark environment.	[1] [2] [5]
Stock Solution (in DMSO)	-20°C	Up to 1 month	For short-term storage.	[1] [6]
Stock Solution (in DMSO)	-80°C	Up to 1 year	Recommended for long-term storage to ensure stability.	[2]

Key Handling Guidelines:

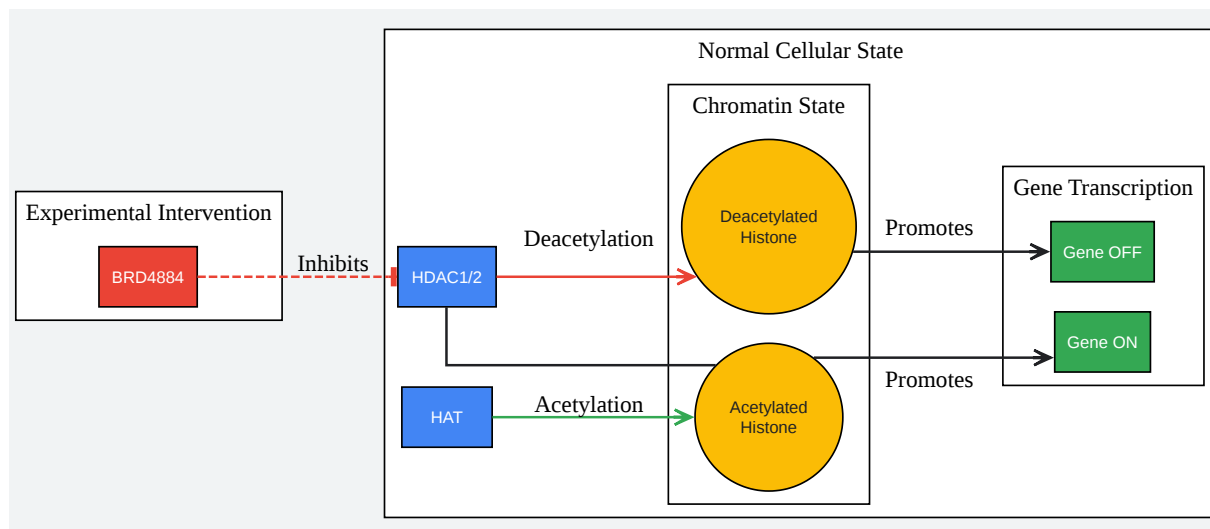
- Avoid Freeze-Thaw Cycles: Aliquoting stock solutions is highly recommended to prevent degradation.[\[1\]](#)
- Protect from Light: Store both powder and solutions in the dark or in amber vials to prevent photodegradation.[\[6\]](#)
- Working Solutions: Prepare fresh working solutions for experiments by diluting the stock solution in the appropriate cell culture medium or buffer immediately before use. Note that **BRD4884** has limited solubility in aqueous media.

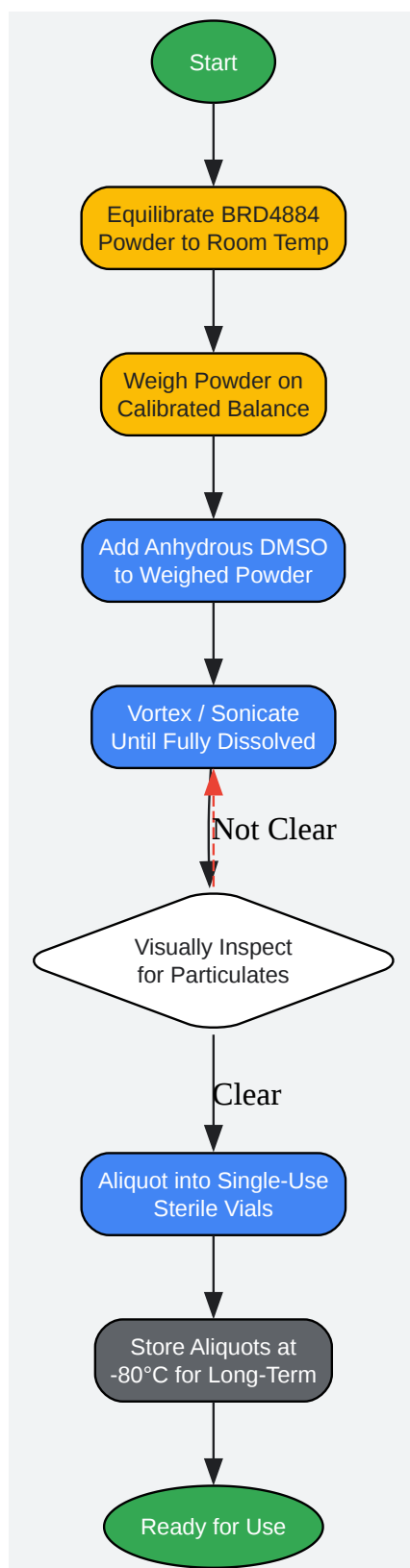
Mechanism of Action and Experimental Workflow

Mechanism of Action: HDAC Inhibition

BRD4884 functions by inhibiting HDAC1 and HDAC2. In a normal state, HDACs remove acetyl groups from lysine residues on histone tails, causing the chromatin to condense. This "closed" chromatin structure restricts the access of transcription factors to DNA, leading to gene silencing. By inhibiting HDACs, **BRD4884** allows histone acetyltransferases (HATs) to maintain

an acetylated state (hyperacetylation). This results in a relaxed, "open" chromatin structure, facilitating gene transcription.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. adooq.com [adoodq.com]
- 2. BRD4884 | Highly efficient HDAC2 inhibitor | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Kinetically selective inhibitors of histone deacetylase 2 (HDAC2) as cognition enhancers - PMC [pmc.ncbi.nlm.nih.gov]
- 5. caymanchem.com [caymanchem.com]
- 6. medkoo.com [medkoo.com]
- To cite this document: BenchChem. [how to dissolve and store BRD4884 for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606349#how-to-dissolve-and-store-brd4884-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com